

2-(2-Chloroethoxy)propane IUPAC name and common synonyms

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Compound of Interest

Compound Name: 2-(2-Chloroethoxy)propane

CAS No.: 13830-12-1

Cat. No.: B1277445

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Technical Monograph: 2-(2-Chloroethoxy)propane

CAS Registry Number: 13830-12-1 Synonyms: 2-Chloroethyl isopropyl ether; 2-Isopropoxyethyl chloride; Isopropyl 2-chloroethyl ether^[1]

Executive Summary

2-(2-Chloroethoxy)propane is a specialized bifunctional organochloride intermediate characterized by an isopropyl ether moiety linked to an ethyl chloride chain. Unlike its n-propyl isomer (used extensively in herbicide manufacturing), this isopropyl variant serves as a precise building block in medicinal chemistry for modulating lipophilicity and steric bulk in drug candidates. This guide provides a rigorous technical analysis of its physicochemical properties, synthesis protocols, and reactivity profiles, designed for researchers requiring high-purity alkylation reagents.

Chemical Identity & Physicochemical Profile[2][3][4][5][6][7][8]

The nomenclature "**2-(2-Chloroethoxy)propane**" identifies the compound as a propane derivative substituted at the second carbon (isopropyl position) with a 2-chloroethoxy group. This structural distinction from the n-propyl isomer (1-(2-chloroethoxy)propane) significantly influences its boiling point and steric interactions during nucleophilic substitution.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-(2-Chloroethoxy)propane
CAS Number	13830-12-1
Molecular Formula	
SMILES	<chem>CC(C)OCCCl</chem>
InChI Key	ZPEFUABIKZOZPV-UHFFFAOYSA-N
Molecular Weight	122.59 g/mol

Table 2: Physicochemical Properties

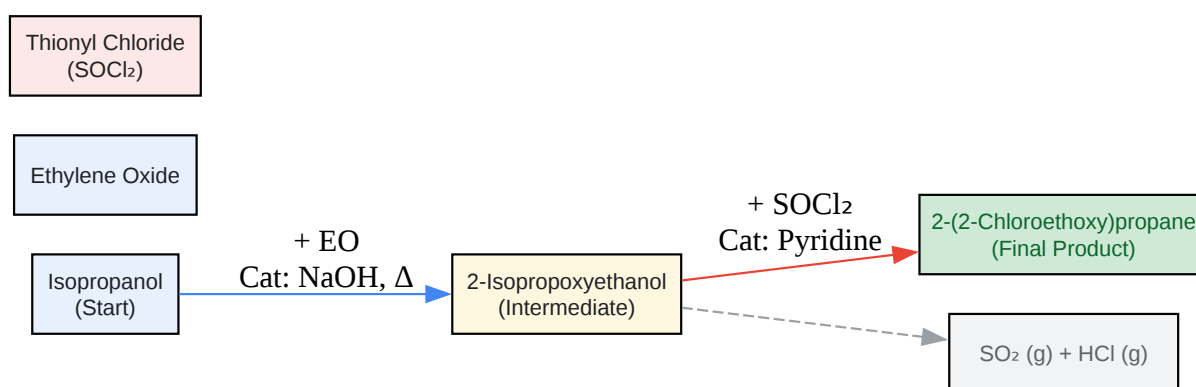
Property	Metric	Condition / Note
Boiling Point	120.0 – 120.3 °C	@ 760 mmHg
Density	0.955 g/cm ³	@ 20 °C
Flash Point	~38.5 °C	Closed Cup (Highly Flammable)
Refractive Index	1.4125	
Solubility	Soluble	Ethanol, Ether, Chloroform
Appearance	Colorless Liquid	Pungent, ether-like odor

Synthesis & Manufacturing Methodology

The synthesis of **2-(2-Chloroethoxy)propane** is a two-stage process. The primary challenge is preventing the formation of symmetrical bis-ethers. The preferred industrial route involves the hydroxyalkylation of isopropanol followed by chlorination using thionyl chloride (

), which offers easier purification compared to acid-catalyzed methods.

Synthesis Pathway Diagram



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Figure 1: Stepwise synthesis from isopropanol to **2-(2-Chloroethoxy)propane** via hydroxyethylation and subsequent chlorination.

Experimental Protocol: Chlorination of 2-Isopropoxyethanol

Objective: Conversion of 2-isopropoxyethanol to **2-(2-Chloroethoxy)propane** via nucleophilic substitution (

).

Reagents:

- 2-Isopropoxyethanol (1.0 equiv)
- Thionyl Chloride (
-) (1.2 equiv)

- Pyridine (0.05 equiv, catalyst/scavenger)
- Solvent: Dichloromethane (DCM) or neat (if temperature is controlled)

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, pressure-equalizing addition funnel, and a gas scrubber (NaOH trap) to neutralize evolved
and
gases.
- Charging: Charge the flask with 2-isopropoxyethanol and pyridine. Cool the mixture to 0–5 °C using an ice bath.
- Addition: Add

dropwise over 60 minutes. Critical: Maintain internal temperature below 10 °C to prevent ether cleavage or darkening.
- Reaction: Once addition is complete, allow the mixture to warm to room temperature, then heat to reflux (approx. 40–50 °C if using DCM, or 80 °C if neat) for 2–4 hours. Monitor via GC-MS until the alcohol peak disappears.
- Quenching: Cool the mixture and pour slowly onto crushed ice/water to decompose excess thionyl chloride.
- Extraction: Extract the aqueous layer with DCM (

). Combine organic layers.
- Purification: Wash organics with saturated

(to remove acid traces) and brine. Dry over anhydrous

.
- Distillation: Concentrate under reduced pressure. Purify the residue via fractional distillation. Collect the fraction boiling at 120 °C (atmospheric pressure).

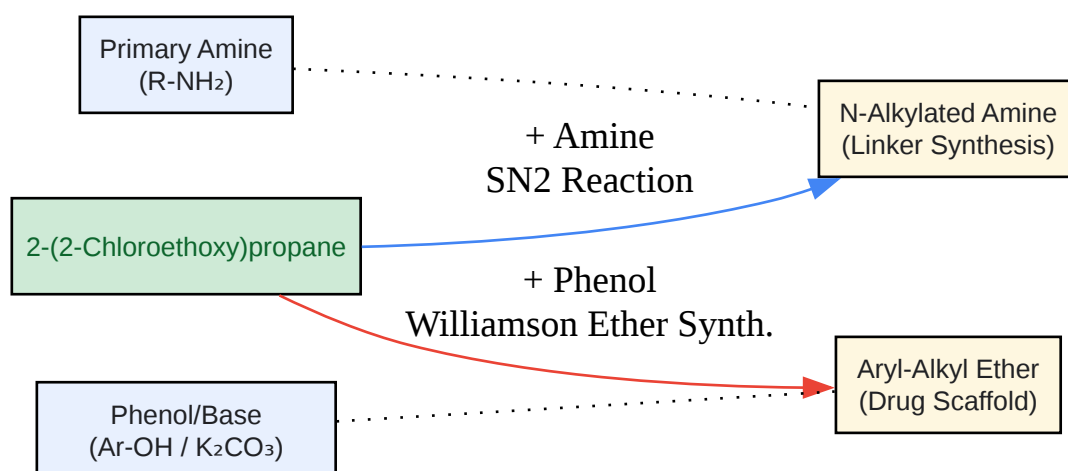
Reactivity Profile & Applications

Reactivity Mechanisms

The terminal chloride is a moderate leaving group, making the compound an effective alkylating agent. The isopropyl ether oxygen provides a specific steric environment that can influence the regioselectivity of incoming nucleophiles.

- Nucleophilic Substitution (S_N2): Reacts with amines, phenoxides, and thiols. The reaction rate is slower than the n-propyl isomer due to the inductive effect and slight steric bulk of the isopropyl group.
- Ether Cleavage: Stable to basic conditions but susceptible to cleavage by strong Lewis acids (e.g., BF_3) or hydroiodic acid (HI).

Reactivity Pathway Diagram



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Figure 2: Primary reactivity pathways utilized in medicinal chemistry for linker synthesis and scaffold elaboration.

Applications in Drug Development[2]

- **Linker Chemistry:** Used to introduce the 2-isopropoxyethyl motif. This chain is often employed to increase the lipophilicity () of a polar pharmacophore without adding a hydrogen bond donor.
- **Protective Groups:** The chloroethyl group can serve as a precursor to robust ether protecting groups that are stable under basic hydrolysis conditions.
- **Mutagenicity Research:** As a haloether, it is used as a reference standard in toxicology screening to assess alkylating potential in biological systems.

Safety, Toxicology & Handling (E-E-A-T)

Signal Word:DANGER

Hazard Classification (GHS)[5][10]

- H225: Highly Flammable liquid and vapor.[2][3][4]
- H301: Toxic if swallowed.[2][3][4]
- H331: Toxic if inhaled.[2][3][4]
- H315: Causes skin irritation.[3][5][4]

Critical Handling Protocols

- **Containment:** Handle strictly within a certified chemical fume hood. The vapor is heavier than air and can travel to ignition sources.
- **PPE:** Wear butyl rubber gloves (permeation resistant to haloethers), safety goggles, and a lab coat.
- **Storage:** Store at 2–8 °C under an inert atmosphere (Nitrogen or Argon). Ethers can form explosive peroxides upon prolonged exposure to air; test for peroxides before distillation.
- **Spill Response:** Absorb with vermiculite or sand. Do not use combustible materials like sawdust.

References

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